

# An In-Depth Technical Guide to Methyl 2-amino-5-iodobenzoate

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## Compound of Interest

Compound Name: Methyl 2-amino-5-iodobenzoate

Cat. No.: B184775

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This guide provides a comprehensive overview of the molecular structure and properties of **Methyl 2-amino-5-iodobenzoate**, a compound of significant interest in pharmaceutical and chemical research.

## Molecular Identity and Properties

**Methyl 2-amino-5-iodobenzoate** is an aromatic organic compound.<sup>[1]</sup> Its structure consists of a benzene ring substituted with an amino group, an iodine atom, and a methyl ester group. This arrangement of functional groups makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the development of novel pharmaceuticals.<sup>[1]</sup> The presence of the iodine atom, for instance, makes the molecule amenable to various coupling reactions.<sup>[1]</sup>

## Quantitative Molecular Data

The key quantitative data for **Methyl 2-amino-5-iodobenzoate** are summarized in the table below for ease of reference.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> INO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	277.06 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	77317-55-6 <a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	85 °C
Boiling Point	335.9 °C <a href="#">[2]</a>

## Molecular Structure Visualization

The structural formula of **Methyl 2-amino-5-iodobenzoate** is depicted in the diagram below. The benzene ring forms the core, with the substituents positioned at carbons 1, 2, and 5.

Molecular structure of **Methyl 2-amino-5-iodobenzoate**.

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## References

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